Technical Whitepaper: Boc-L-2,4-Dimethylphenylalanine

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Compound of Interest	
Compound Name:	*Boc-L-2,4-dimethylphenylalanine*
CAS No.:	*849440-31-9*
Cat. No.:	*B113084*

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Physicochemical Profiling and Synthetic Utility in Peptidomimetics[1]

Executive Summary

Boc-L-2,4-dimethylphenylalanine is a specialized non-canonical amino acid (ncAA) utilized to modulate the pharmacokinetic and pharmacodynamic profiles of therapeutic peptides.[1] By introducing methyl groups at the ortho (2) and para (4) positions of the phenyl ring, this building block imposes specific steric constraints and enhances lipophilicity compared to native phenylalanine. This guide details its molecular specifications, synthetic handling, and strategic application in rational drug design.[2][3]

Part 1: Physicochemical Identity[1][4]

The precise characterization of **Boc-L-2,4-dimethylphenylalanine** is critical for stoichiometry calculations in solid-phase peptide synthesis (SPPS) and solution-phase chemistry.[1]

Table 1: Core Molecular Specifications

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Parameter	Specification	Technical Note
Chemical Name	Boc-L-2,4-dimethylphenylalanine	N-alpha-t-Butoxycarbonyl-L-2,4-dimethylphenylalanine
CAS Number	849440-31-9	Specific to the L-isomer; verify stereochemistry before use.[1]
Molecular Weight	293.36 g/mol	Used for all molarity calculations.[1]
Molecular Formula	$C_{16}H_{23}NO_4$	High carbon content reflects increased lipophilicity.[1]
Appearance	Off-white to white powder	Hygroscopic; store in desiccated environment at 2-8°C.
Solubility	DCM, DMF, DMSO, Methanol	Insoluble in water; dissolve in organic solvent prior to aqueous dilution.
Purity Standard	≥ 98% (HPLC)	Critical for preventing deletion sequences in SPPS.[1]

Structural Visualization

The following diagram illustrates the connectivity and the steric bulk introduced by the dimethyl substitution.

Caption: Structural topology showing the Boc-protected amine and the 2,4-dimethyl substitution pattern responsible for steric restriction.[1][4]

Part 2: Strategic Application in Drug Discovery

Why choose **Boc-L-2,4-dimethylphenylalanine** over native Phenylalanine? The decision is driven by three mechanistic factors:

- Conformational Restriction (The "Ortho" Effect): The methyl group at the 2-position (ortho) creates steric hindrance with the peptide backbone.[1] This restricts the rotation of the side

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chain (

and

torsion angles), forcing the peptide into a narrower conformational space. This pre-organization can lower the entropic penalty of binding to a target receptor.[1]

- Hydrophobic Pocket Targeting: The 2,4-dimethyl pattern increases the overall surface area and lipophilicity (LogP) of the residue.[1] This is particularly effective for targeting "greasy" hydrophobic pockets in GPCRs or disrupting protein-protein interactions (PPIs) where native phenylalanine binding is too weak.[1]

- Proteolytic Stability: Steric bulk around the scissile bond protects the peptide from enzymatic degradation by chymotrypsin-like proteases, extending the in vivo half-life of the therapeutic candidate.[1]

Part 3: Experimental Protocols & Synthetic Handling

Expertise Note: Due to the steric bulk of the 2,4-dimethyl group, standard coupling protocols often result in incomplete conversion. The following protocol utilizes high-efficiency coupling reagents to overcome this kinetic barrier.

Protocol A: High-Efficiency Coupling (Solid Phase)

- Reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), DIPEA (Diisopropylethylamine), DMF (Dimethylformamide).[1]

- Stoichiometry: 3.0 eq Amino Acid : 2.9 eq HATU : 6.0 eq DIPEA.[1]

Step-by-Step Workflow:

- Dissolution: Dissolve 3.0 equivalents of **Boc-L-2,4-dimethylphenylalanine** and 2.9 equivalents of HATU in minimum dry DMF.

- Activation: Add 6.0 equivalents of DIPEA. The solution should turn yellow.[1] Allow to activate for 30-60 seconds (do not exceed 2 minutes to avoid racemization).

- Coupling: Add the activated mixture to the resin-bound free amine.

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- Incubation: Shake at room temperature for 2 to 4 hours. Note: Standard Phe couples in 45 mins; the dimethyl variant requires extended time.
- Monitoring: Perform a Kaiser test (ninhydrin).[1] If positive (blue beads), recouple using PyAOP or HOAt/DIC.[1]

Protocol B: Boc-Deprotection Strategy

The Boc group is acid-labile.[1] The presence of the electron-rich dimethylphenyl ring makes the side chain slightly more susceptible to electrophilic attack by carbocations during deprotection.[1] Scavengers are mandatory.[1]

Caption: TFA-mediated Boc deprotection cycle emphasizing the addition of scavengers (Triisopropylsilane/Water) to prevent alkylation of the electron-rich aromatic ring.[1]

Part 4: Analytical Verification

Self-Validating System: Never assume the coupling worked based solely on colorimetric tests. The steric bulk can yield false negatives in Kaiser tests.[1]

- HPLC Method:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).[1]
  - Mobile Phase A: Water + 0.1% TFA.[1]
  - Mobile Phase B: Acetonitrile + 0.1% TFA.[1]
  - Gradient: 5% B to 95% B over 20 minutes.
  - Detection: UV at 214 nm (peptide bond) and 254 nm (aromatic ring).[1]
  - Expected Shift: The 2,4-dimethyl derivative will elute later (higher retention time) than native Phenylalanine due to increased hydrophobicity.[1]

References

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